

Spectroscopic Characterization of 1H,10H-Perfluorodecane: A Technical Guide

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Compound of Interest

Compound Name: 1H,10H-Perfluorodecane

CAS No.: 3492-24-8

Cat. No.: B1586207

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Introduction

1H,10H-Perfluorodecane, with the chemical formula $C_{10}H_2F_{20}$, is a symmetrical, partially fluorinated alkane. In this molecule, a central chain of eight perfluorinated carbon atoms is terminated at both ends by a hydrogen atom. This structure imparts unique physicochemical properties, making it and similar compounds relevant in fields ranging from materials science to advanced biomedical applications. The presence of both C-H and C-F bonds within the same molecule creates a distinct spectroscopic signature.

This guide provides an in-depth analysis of the expected spectroscopic data for **1H,10H-Perfluorodecane**, covering Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). While comprehensive, publicly accessible spectra for this specific molecule are not readily available, this document synthesizes established principles of organic spectroscopy and data from analogous fluorinated compounds to provide a robust, predictive framework for its characterization. This approach is designed to equip researchers, scientists, and drug development professionals with the foundational knowledge to identify and analyze this compound.

Molecular Structure and Spectroscopic Overview

A clear understanding of the molecular structure is fundamental to interpreting its spectra. The symmetrical nature of **1H,10H-Perfluorodecane** simplifies certain aspects of its spectroscopic signature, particularly in NMR.

Caption: Chemical structure of **1H,10H-Perfluorodecane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of fluorinated compounds. The presence of both ^1H and ^{19}F active nuclei provides complementary information.

Experimental Protocol: NMR Data Acquisition

- **Sample Preparation:** Dissolve approximately 5-10 mg of **1H,10H-Perfluorodecane** in a suitable deuterated solvent (e.g., CDCl_3 , acetone- d_6) in a standard 5 mm NMR tube. Fluorinated compounds can have limited solubility, so solvent choice is critical.
- **Instrument Setup:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe capable of detecting ^1H , ^{19}F , and ^{13}C nuclei.
- **^1H NMR:** Acquire a standard one-dimensional proton spectrum. Ensure adequate relaxation delay (D1) for quantitative integration if needed.
- **^{19}F NMR:** Acquire a one-dimensional fluorine spectrum. This may be done with or without proton decoupling to observe ^1H - ^{19}F coupling.
- **^{13}C NMR:** Acquire a one-dimensional carbon spectrum, typically with proton decoupling. Due to the low natural abundance of ^{13}C and potential C-F coupling, a larger number of scans may be required to achieve a good signal-to-noise ratio.

Predicted ^1H NMR Spectrum

Due to the molecule's symmetry, the two terminal hydrogen atoms are chemically equivalent and will produce a single signal. This signal is expected to be significantly downfield due to the strong electron-withdrawing effect of the perfluoroalkyl chain. The multiplicity will be complex due to coupling with the adjacent fluorine atoms.

- Chemical Shift (δ): Expected around 5.8 - 6.5 ppm. This downfield shift is characteristic of protons attached to a perfluorinated chain.^[1]
- Multiplicity: The proton signal will be split by the two geminal fluorine atoms on the adjacent carbon (^2JHF) and the two fluorine atoms on the next carbon (^3JHF). This will result in a triplet of triplets (tt).

Predicted ^{19}F NMR Spectrum

The ^{19}F NMR spectrum will be more complex, with multiple signals corresponding to the chemically distinct CF_2 groups. Due to the molecule's symmetry, there will be five unique fluorine environments. The chemical shifts are reported relative to CFCl_3 (0 ppm).^{[2][3]}

- $-\text{CF}_2\text{H}$ ($\text{C}^1/\text{C}^{1'}$): This group will be the most upfield (least negative) due to the influence of the hydrogen atom. It will be split by the geminal proton (^2JFH) and the adjacent CF_2 group (^3JFF).
- Internal $-\text{CF}_2-$ groups (C^2 , C^3 , C^4 , C^5 and their symmetric counterparts): These will appear at more negative chemical shifts, typical for internal perfluoroalkane chains. Each signal will be a complex multiplet due to coupling with neighboring non-equivalent CF_2 groups. The signals for CF_2 groups closer to the center of the molecule ($\text{C}^5/\text{C}^{5'}$) will be the most shielded (most negative ppm).

Predicted ^{13}C NMR Spectrum

In the proton-decoupled ^{13}C NMR spectrum, five signals are expected due to the molecule's symmetry. All carbon signals will be split into multiplets by the attached fluorine atoms (^1JCF , ^2JCF , etc.).

- $\text{C}^1/\text{C}^{1'}$ ($-\text{CF}_2\text{H}$): This carbon will appear as a triplet due to the one-bond coupling to the two attached fluorine atoms (^1JCF).
- C^2-C^5 and their symmetric counterparts: These perfluorinated carbons will also appear as triplets due to ^1JCF coupling. Their chemical shifts will be within the typical range for perfluoroalkanes.

Nucleus	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Coupling Constants (Hz)	Assignment
^1H	5.8 - 6.5	Triplet of triplets (tt)	$^2\text{JHF} \approx 50\text{-}55\text{ Hz}$, $^3\text{JHF} \approx 5\text{-}7\text{ Hz}$	H-C ¹ / H-C ^{1'}
^{19}F	-138 to -142	Multiplet	-	-CF ₂ H
^{19}F	-120 to -125	Multiplet	-	-CF ₂ -CF ₂ H
^{19}F	-122 to -128	Multiplet	-	Internal -CF ₂ -groups
^{13}C	105 - 115	Triplet	$^1\text{JCF} \approx 240\text{-}260\text{ Hz}$	C ¹ / C ^{1'} (-CF ₂ H)
^{13}C	108 - 120	Triplet	$^1\text{JCF} \approx 250\text{-}270\text{ Hz}$	C ² - C ⁵ / C ^{2'} - C ^{5'}

Infrared (IR) Spectroscopy

IR spectroscopy is excellent for identifying the presence of specific functional groups. For **1H,10H-Perfluorodecane**, the key diagnostic peaks will be from the C-H and C-F bonds.

Experimental Protocol: IR Data Acquisition

- **Sample Preparation:** As a liquid, the compound can be analyzed neat. A small drop is placed between two KBr or NaCl plates to form a thin film.
- **Data Collection:** The spectrum is recorded using an FTIR spectrometer. A background spectrum of the clean plates is taken first and automatically subtracted from the sample spectrum.
- **Analysis:** The resulting spectrum (transmittance vs. wavenumber) is analyzed for characteristic absorption bands.

Predicted IR Spectrum

The IR spectrum will be dominated by very strong absorptions from the numerous C-F bonds.

- C-H Stretch: A medium intensity peak is expected in the region just below 3000 cm^{-1} , characteristic of sp^3 C-H bonds.[4][5]
- C-F Stretch: A series of very strong, broad, and complex absorption bands will be present in the $1100\text{-}1300\text{ cm}^{-1}$ region. This is the hallmark of perfluorinated compounds and can often obscure other signals in this "fingerprint region".[6]
- CH_2 Bending: Weaker bending (scissoring) vibrations for the CH_2 (or more accurately, the H-C-F) group may be observed around 1400 cm^{-1} .

Vibrational Mode	Predicted Position (cm^{-1})	Intensity
C-H Stretch	2950 - 2990	Medium
C-F Stretch	1100 - 1350	Very Strong, Broad

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for structural confirmation.

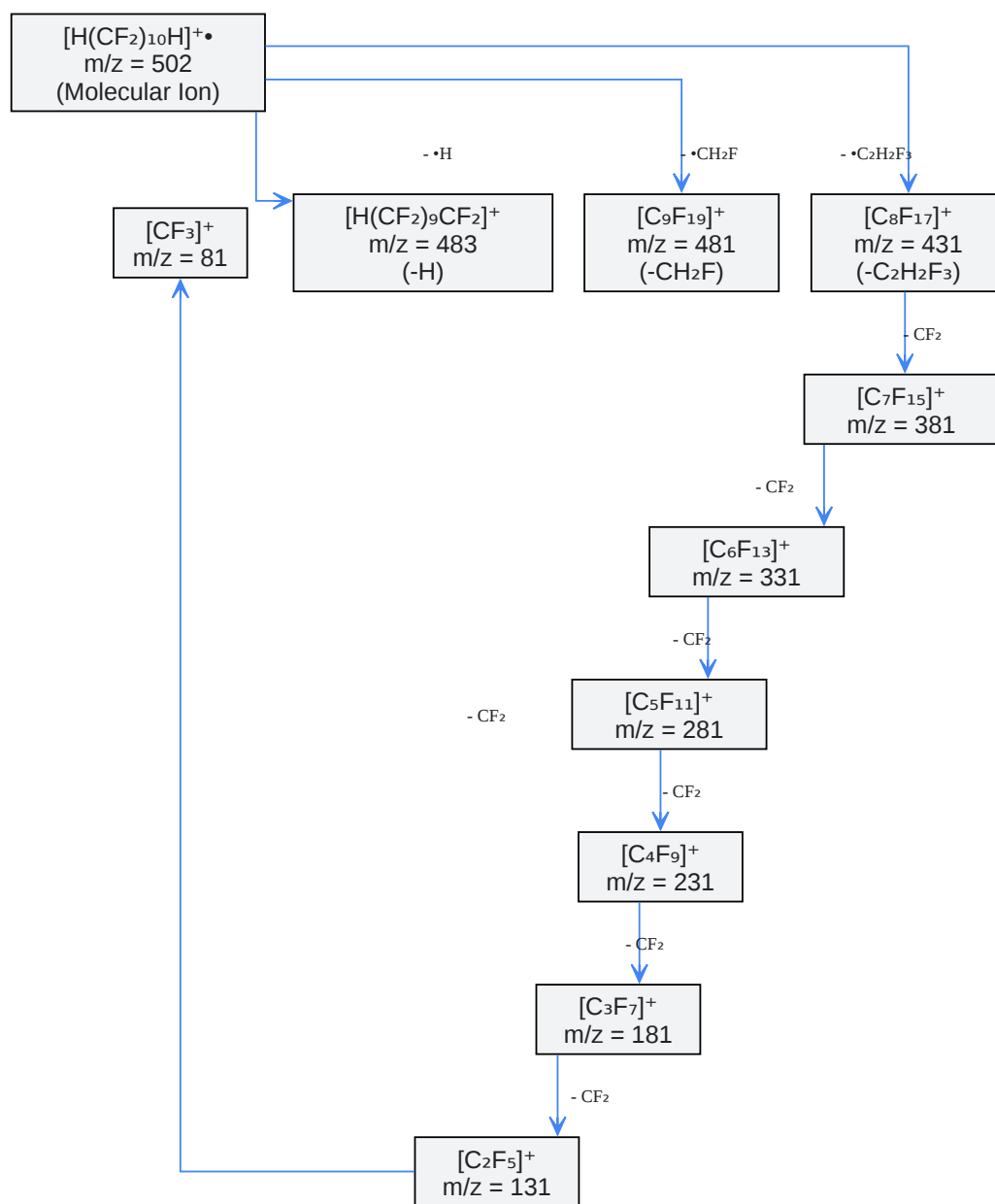
Experimental Protocol: Mass Spectrometry Data Acquisition

- Sample Introduction: The liquid sample can be introduced into the mass spectrometer via direct infusion or, more commonly, through a gas chromatograph (GC-MS) for separation and analysis.
- Ionization: Electron Ionization (EI) is a standard method for this type of compound. A 70 eV electron beam bombards the molecule, causing ionization and fragmentation.[7]
- Detection: The resulting positively charged ions are separated by their mass-to-charge ratio (m/z) and detected.

Predicted Mass Spectrum

Upon electron ionization, **1H,10H-Perfluorodecane** (Molecular Weight: 502.09 g/mol) will form a molecular ion ($M^{+\bullet}$). Due to the high energy of EI, this molecular ion may be of low abundance or absent. The spectrum will be characterized by a series of fragment ions resulting from the cleavage of C-C bonds.[8][9]

- Molecular Ion ($M^{+\bullet}$): A peak at $m/z = 502$.
- Fragmentation: The fragmentation of perfluoroalkanes is characterized by the sequential loss of CF_2 units (50 Da). The most stable fragments are perfluoroalkyl cations ($C_nF_{2n+1}^+$). Common fragments would include CF_3^+ (m/z 69), $C_2F_5^+$ (m/z 119), $C_3F_7^+$ (m/z 169), and so on. The presence of the terminal hydrogens will lead to additional fragmentation pathways.



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Caption: Predicted EI-MS Fragmentation Pathway for **1H,10H-Perfluorodecane**.

m/z	Predicted Fragment Ion	Notes
502	$[\text{C}_{10}\text{H}_2\text{F}_{20}]^{+\bullet}$	Molecular Ion ($\text{M}^{+\bullet}$)
483	$[\text{C}_{10}\text{HF}_{20}]^+$	Loss of a hydrogen radical
431	$[\text{C}_8\text{F}_{17}]^+$	Cleavage of $\text{C}_2\text{-C}_3$ bond
381	$[\text{C}_7\text{F}_{15}]^+$	Loss of another CF_2 unit
331	$[\text{C}_6\text{F}_{13}]^+$	"
281	$[\text{C}_5\text{F}_{11}]^+$	"
231	$[\text{C}_4\text{F}_9]^+$	"
181	$[\text{C}_3\text{F}_7]^+$	"
131	$[\text{C}_2\text{F}_5]^+$	"
81	$[\text{CF}_2\text{H}]^+$	Terminal fragment

Conclusion

The structural characterization of **1H,10H-Perfluorodecane** relies on a multi-technique spectroscopic approach. This guide outlines the predicted NMR, IR, and Mass Spectrometry data based on fundamental principles and comparison with related structures. The key identifying features include a distinctive triplet-of-triplets in the ^1H NMR spectrum, a series of complex multiplets in the ^{19}F NMR spectrum, strong C-F stretching bands in the IR spectrum, and a characteristic fragmentation pattern in the mass spectrum. These predictive data serve as a robust reference for researchers working with this and similar highly fluorinated molecules.

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- To cite this document: BenchChem. [Spectroscopic Characterization of 1H,10H-Perfluorodecane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1586207/docs#spectroscopic-characterization-of-1h-10h-perfluorodecane-a-technical-guide\]](https://www.benchchem.com/product/b1586207/docs#spectroscopic-characterization-of-1h-10h-perfluorodecane-a-technical-guide)

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